

Application Notes and Protocols for Genetic Screening of SLC25A13 Mutations

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Compound of Interest

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Introduction

Citrin deficiency, an autosomal recessive disorder caused by mutations in the SLC25A13 gene, manifests as two primary phenotypes: neonatal intrahepatic cholestasis caused by citrin deficiency (NICCD) and adult-onset type II citrullinemia (CTLN2). The SLC25A13 gene, located on chromosome 7q21.3, encodes citrin, a mitochondrial solute carrier protein crucial for several metabolic pathways, including the urea cycle, glycolysis, and gluconeogenesis.^{[1][2][3]} Accurate and efficient identification of SLC25A13 mutations is essential for the diagnosis, management, and development of therapeutic strategies for citrin deficiency.

These application notes provide an overview and detailed protocols for various genetic screening methods employed to identify mutations in the SLC25A13 gene. The methodologies covered range from rapid screening techniques to comprehensive sequencing analyses, catering to different research and diagnostic needs.

Overview of Genetic Screening Methods

A variety of molecular techniques are available for the detection of SLC25A13 mutations, each with its own advantages and limitations in terms of throughput, cost, and the type of mutations it can detect. These methods include:

- **Targeted Mutation Analysis:** Techniques like real-time PCR-based multicolor melting curve analysis (MMCA) are designed to rapidly screen for common, known mutations within a specific population.[\[2\]](#)[\[4\]](#)
- **Scanning Methods for Unknown Mutations:** High-Resolution Melting (HRM) analysis can efficiently screen for the presence of sequence variations in PCR amplicons without prior knowledge of the specific mutation.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- **Copy Number Variation (CNV) Analysis:** Multiplex Ligation-dependent Probe Amplification (MLPA) is a robust method for detecting deletions and duplications of entire exons or the whole gene, which may be missed by sequencing-based methods.[\[7\]](#)[\[8\]](#)
- **Sequencing Methods:** Sanger sequencing remains the gold standard for confirming the exact nucleotide sequence of a specific DNA segment, while Next-Generation Sequencing (NGS) allows for high-throughput analysis of the entire gene or a panel of genes.[\[3\]](#)[\[9\]](#)[\[10\]](#)

The choice of method often depends on the specific application, such as population screening, diagnostic confirmation, or the discovery of novel mutations.

Quantitative Data Summary

The following table summarizes the performance characteristics of different genetic screening methods for SLC25A13 mutations based on available data.

Method	Mutations Detected	Sensitivity	Specificity	Throughput	Cost per Sample	Reference
MMCA	4 prevalent Chinese mutations	100%	100%	High	Low	[4]
HRM	Point mutations, small indels	High (for scanning)	Moderate (requires sequencing for confirmation)	High	Low	[1] [5]
MLPA	Exonic deletions/duplications	High (for CNVs)	High	Medium	Medium	[7] [8]
Sanger Sequencing	All sequence variations	>99% (for targeted region)	>99%	Low	High	[3] [9]
NGS	All sequence variations, CNVs	>99%	>99%	Very High	Varies (decreasing)	[11] [12]

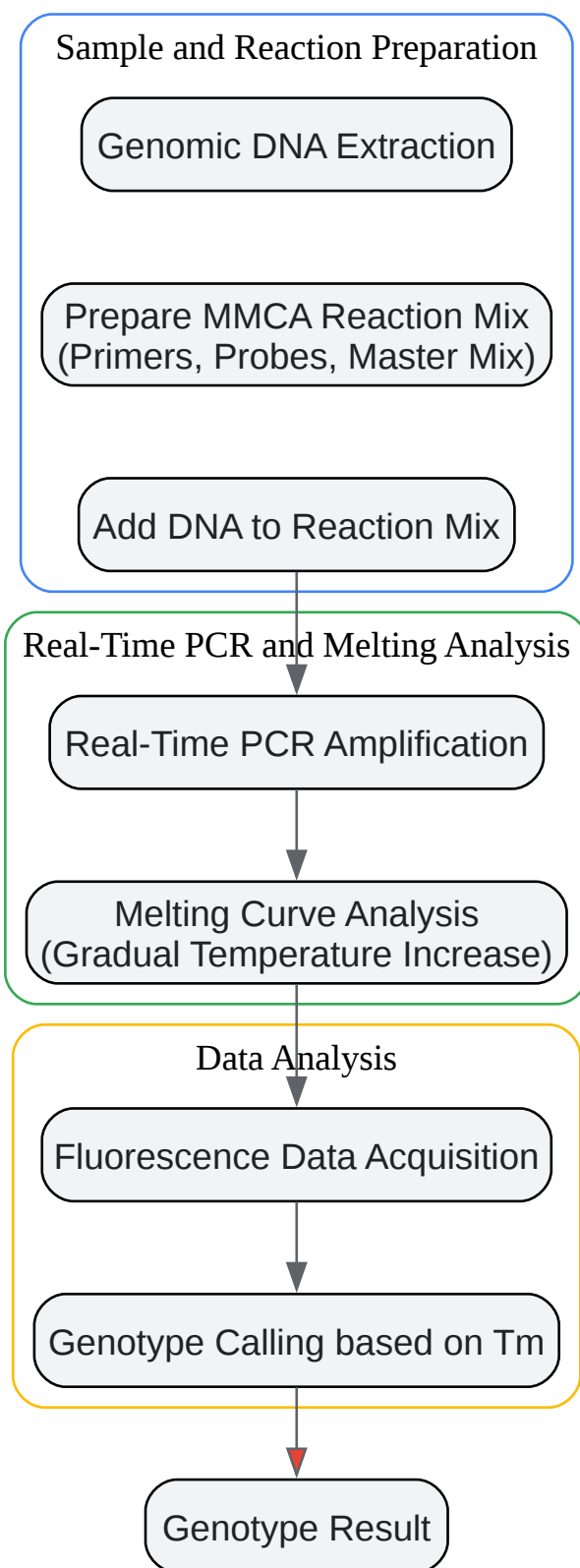
Experimental Protocols

Real-time PCR-Based Multicolor Melting Curve Analysis (MMCA) for Targeted Mutation Detection

Application: Rapid and high-throughput screening for known, prevalent SLC25A13 mutations. This method is particularly useful for carrier screening in populations where a few mutations are common.[\[2\]](#)[\[4\]](#)

Principle: This technique utilizes fluorescently labeled probes that bind to the target DNA sequence. During a melting curve analysis, the temperature at which the probe dissociates from the target DNA (the melting temperature, T_m) is measured. A mutation in the target

sequence will alter the T_m , allowing for the differentiation of wild-type and mutant alleles. By using probes with different fluorescent dyes, multiple mutations can be detected in a single reaction.[4]



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Caption: Workflow for SLC25A13 mutation detection using MMCA.

1. DNA Extraction:

- Extract genomic DNA from whole blood, dried blood spots, or other appropriate samples using a commercial DNA extraction kit according to the manufacturer's instructions.
- Quantify the DNA concentration and assess its purity using a spectrophotometer. The A260/A280 ratio should be between 1.8 and 2.0.

2. Primer and Probe Design:

- Design primers and fluorescently labeled probes specific to the target SLC25A13 mutations. Probes are typically dual-labeled with a reporter dye at the 5' end and a quencher at the 3' end.
- For example, to detect the c.851_854del mutation, a probe can be designed to span this region. The wild-type probe will have a higher T_m than the probe hybridizing to the deleted sequence.

3. MMCA Reaction Setup:

- Prepare a master mix containing:
 - PCR buffer
 - dNTPs
 - Forward and reverse primers for each target mutation
 - Fluorescently labeled probes for each target mutation
 - Taq DNA polymerase
 - Nuclease-free water
- Aliquot the master mix into real-time PCR plates or tubes.
- Add 1-5 µL of genomic DNA (approximately 10-50 ng) to each reaction.

- Include positive controls for wild-type, heterozygous, and homozygous mutant genotypes, as well as a no-template control (NTC).

4. Real-Time PCR and Melting Curve Analysis Program:

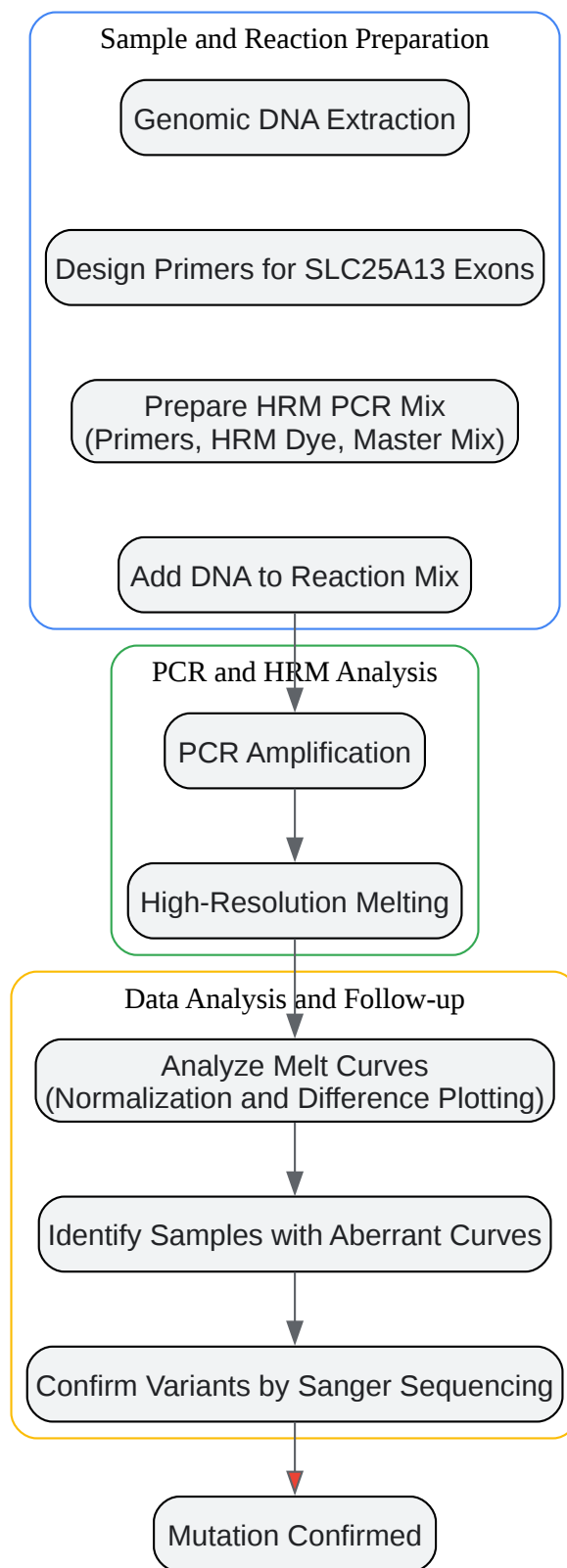
- Use a real-time PCR instrument with melting curve analysis capabilities.
 - A typical thermal cycling profile is as follows^[4]:
 - Initial Denaturation: 95°C for 5 minutes
 - Touchdown PCR (10 cycles):
 - 95°C for 30 seconds
 - 60°C for 30 seconds (decrease by 0.5°C per cycle)
 - 72°C for 30 seconds
 - Amplification (40 cycles):
 - 95°C for 30 seconds
 - 55°C for 30 seconds
 - 72°C for 30 seconds
 - Melting Curve Analysis:
 - 95°C for 3 minutes
 - 45°C for 3 minutes
 - Increase temperature from 45°C to 80°C with a ramp rate of 0.06°C/second, acquiring fluorescence data continuously.
- #### 5. Data Analysis:
- Analyze the melting curves using the instrument's software.

- The software will generate melting peaks, and the T_m for each peak is determined.
- Compare the T_m of the unknown samples to the T_m of the positive controls to determine the genotype. A shift in the melting peak indicates the presence of a mutation.

High-Resolution Melting (HRM) Analysis for Mutation Scanning

Application: Screening for unknown sequence variations within specific exons of the SLC25A13 gene. It is a cost-effective method for identifying samples that require further investigation by sequencing.[\[1\]](#)[\[6\]](#)

Principle: HRM analysis measures the change in fluorescence of a saturating DNA-binding dye as a PCR product is gradually denatured. The melting profile is highly dependent on the nucleotide sequence. Even a single base change can alter the shape of the melting curve, allowing for the detection of variants.[\[1\]](#)



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Caption: Workflow for SLC25A13 mutation scanning using HRM analysis.

1. DNA Extraction and Quantification:

- Extract high-quality genomic DNA. Purity is critical for HRM analysis.
- Accurately quantify the DNA concentration and normalize all samples to the same concentration (e.g., 10 ng/μL).

2. Primer Design:

- Design primers to amplify each exon of the SLC25A13 gene.
- Amplicons should ideally be between 100 and 250 bp for optimal resolution.
- Use primer design software to avoid primer-dimers and non-specific amplification.

3. HRM PCR Setup:

- Prepare a PCR master mix containing:
 - HRM-grade PCR buffer
 - dNTPs
 - Forward and reverse primers
 - A saturating HRM dye (e.g., EvaGreen or LCGreen)
 - Hot-start Taq DNA polymerase
 - Nuclease-free water
- Aliquot the master mix into a 96- or 384-well plate.
- Add normalized genomic DNA to each well.
- Include multiple wild-type controls and known variant controls if available.

4. PCR and HRM Thermal Cycling:

- Use a real-time PCR instrument with HRM capabilities.
- A typical program includes:
 - Initial Denaturation: 95°C for 2-5 minutes
 - Amplification (40-45 cycles):
 - 95°C for 10-30 seconds
 - Annealing temperature (optimized for each primer pair) for 15-30 seconds
 - 72°C for 10-30 seconds
 - HRM Step:
 - 95°C for 1 minute
 - 40°C for 1 minute
 - Increase temperature from ~65°C to 95°C at a rate of 0.1-0.3°C/second, acquiring fluorescence data.

5. Data Analysis:

- Use HRM analysis software to analyze the melting curves.
- Normalization: The software normalizes the raw melting curves to set the initial and final fluorescence to 100% and 0%, respectively.
- Difference Plot: The software generates a difference plot by subtracting the melting curves of the samples from a reference wild-type curve.
- Samples with mutations will show a different melting curve shape and/or T_m compared to the wild-type samples, resulting in distinct clusters on the difference plot.

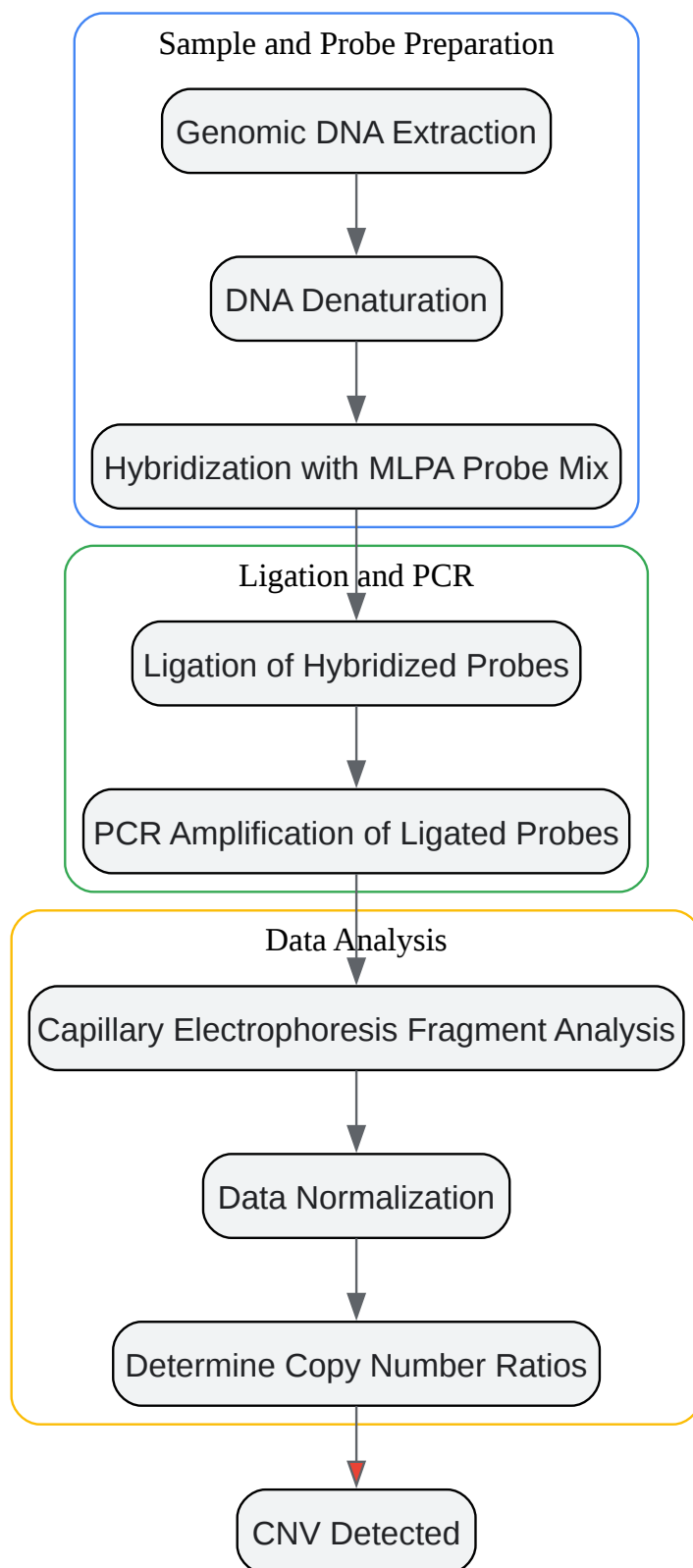
6. Confirmation of Variants:

- Samples identified with aberrant melting curves should be subjected to Sanger sequencing to confirm the presence and identify the nature of the mutation.

Multiplex Ligation-dependent Probe Amplification (MLPA) for Copy Number Variation (CNV) Detection

Application: Detection of heterozygous or homozygous deletions or duplications of one or more exons in the SLC25A13 gene.

Principle: MLPA is a semi-quantitative method that uses a series of probes, each consisting of two oligonucleotides that hybridize to adjacent target sequences. When both probes are hybridized, they are ligated together. All ligated probes are then amplified using a single universal primer pair. The amount of each amplified product is proportional to the number of target sequences in the sample, allowing for the determination of copy number changes.^{[7][8]}



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Caption: Workflow for SLC25A13 copy number variation detection using MLPA.

1. DNA Preparation:

- Extract high-quality genomic DNA.
- Quantify and dilute the DNA to a concentration of 20-50 ng/μL in TE buffer.

2. MLPA Reaction:

- Denaturation: Mix 5 μL of DNA with 1.5 μL of MLPA buffer and heat at 98°C for 5 minutes, then cool to 25°C.
- Hybridization: Add 1.5 μL of the SLC25A13 MLPA probe mix, mix well, and incubate at 95°C for 1 minute, followed by a 16-hour hybridization at 60°C.
- Ligation: Add 32 μL of Ligase-65 Master Mix, mix, and incubate at 54°C for 15 minutes, followed by heat inactivation of the ligase at 98°C for 5 minutes.
- PCR Amplification:
 - Add 10 μL of the ligation product to a PCR master mix containing universal PCR primers (one of which is fluorescently labeled) and Taq polymerase.
 - Perform PCR for 35 cycles:
 - 95°C for 30 seconds
 - 60°C for 30 seconds
 - 72°C for 1 minute
 - Final extension at 72°C for 20 minutes.

3. Fragment Analysis:

- Dilute the PCR product and mix with a size standard.
- Separate the amplified fragments by capillary electrophoresis on a genetic analyzer.

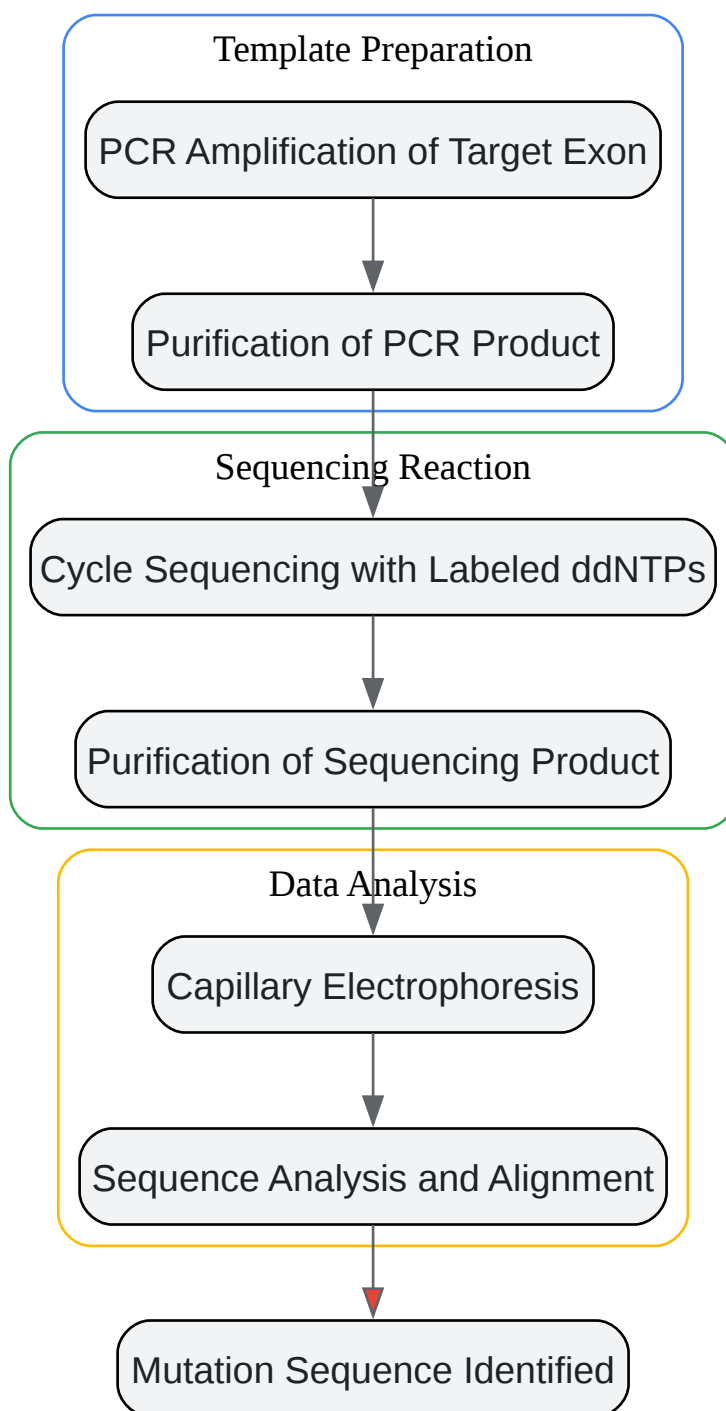
4. Data Analysis:

- Use MLPA analysis software (e.g., Coffalyser.Net) to analyze the data.
- The software calculates the peak area for each fragment and normalizes it against control probes and reference samples.
- A dosage quotient (DQ) is calculated for each probe. A DQ of ~1.0 indicates a normal copy number (2 copies), ~0.5 indicates a heterozygous deletion (1 copy), ~0 indicates a homozygous deletion (0 copies), and ~1.5 indicates a heterozygous duplication (3 copies).

Sanger Sequencing for Mutation Confirmation

Application: Gold-standard method for determining the precise nucleotide sequence of a specific region of the SLC25A13 gene, used to confirm mutations identified by screening methods.^{[3][9]}

Principle: Sanger sequencing involves the in vitro synthesis of DNA strands complementary to the template DNA. The reaction includes dideoxynucleotides (ddNTPs) which, when incorporated, terminate the growing DNA chain. By running four separate reactions, each with a different ddNTP, or a single reaction with fluorescently labeled ddNTPs, a collection of DNA fragments of varying lengths is generated. These fragments are then separated by size, and the sequence is read.



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Caption: Workflow for SLC25A13 mutation confirmation using Sanger sequencing.

1. PCR Amplification:

- Amplify the exon of interest from genomic DNA using specific primers.

- Verify the PCR product by agarose gel electrophoresis to ensure a single, specific band of the correct size.

2. PCR Product Purification:

- Purify the PCR product to remove unincorporated dNTPs and primers using a commercial PCR purification kit or enzymatic methods.

3. Cycle Sequencing Reaction:

- Set up the cycle sequencing reaction with:
 - Purified PCR product (template DNA)
 - Sequencing primer (either forward or reverse)
 - Sequencing reaction mix (containing DNA polymerase, dNTPs, and fluorescently labeled ddNTPs)
- Perform cycle sequencing in a thermal cycler (typically 25-30 cycles).

4. Sequencing Product Purification:

- Purify the sequencing products to remove unincorporated labeled ddNTPs, which can interfere with the analysis. This is often done by ethanol precipitation or using size-exclusion columns.

5. Capillary Electrophoresis:

- Resuspend the purified sequencing products in a formamide-based loading buffer.
- Denature the fragments by heating at 95°C for 5 minutes.
- Separate the fragments by size using capillary electrophoresis on a genetic analyzer.

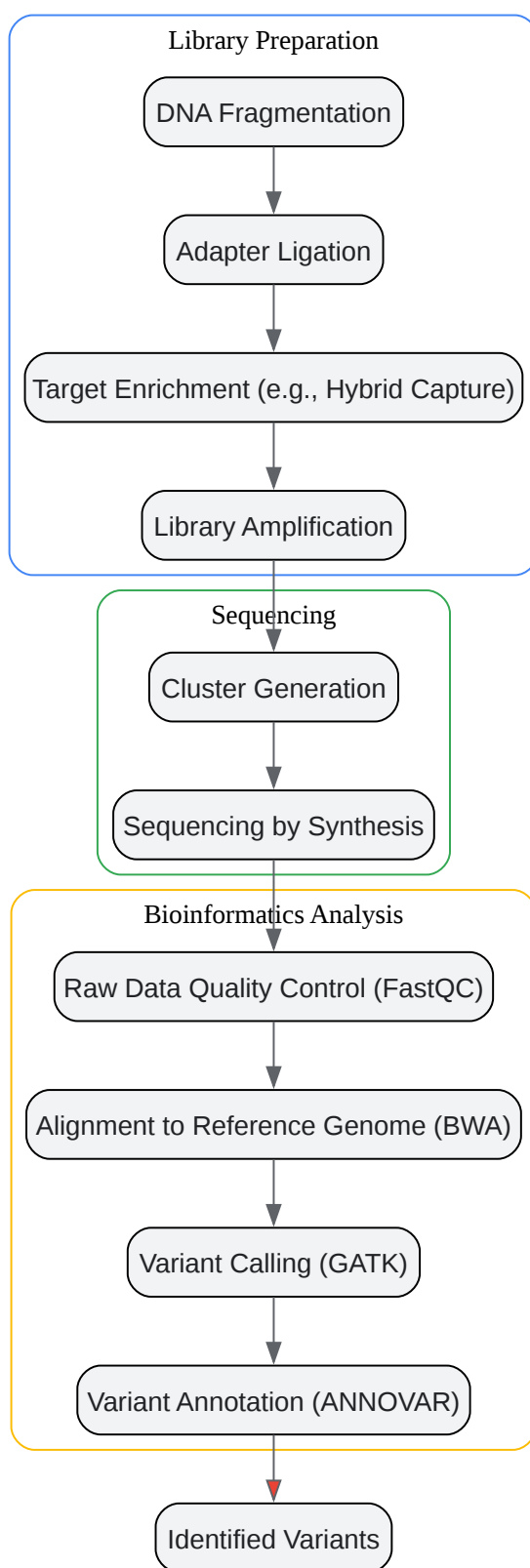
6. Data Analysis:

- The genetic analyzer's software generates a chromatogram showing the fluorescent peaks corresponding to each nucleotide.
- Analyze the sequence data using sequencing analysis software (e.g., FinchTV, Chromas).
- Align the obtained sequence with the SLC25A13 reference sequence to identify any mutations.

Next-Generation Sequencing (NGS) for Comprehensive Mutation Analysis

Application: High-throughput sequencing of the entire SLC25A13 gene or a panel of genes associated with related disorders. NGS can detect single nucleotide variants, small insertions/deletions, and with appropriate analysis, copy number variations.[\[11\]](#)[\[12\]](#)

Principle: NGS technologies allow for the sequencing of millions of DNA fragments in parallel. The general workflow involves fragmenting the DNA, adding adapters, amplifying the fragments to create a library, sequencing the library on a high-throughput sequencer, and then analyzing the massive amount of data to identify variants.



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Caption: Workflow for comprehensive SLC25A13 mutation analysis using NGS.

1. Library Preparation:

- **DNA Fragmentation:** Fragment genomic DNA to a desired size range (e.g., 200-500 bp) using enzymatic or mechanical methods.
- **End Repair and A-tailing:** Repair the ends of the DNA fragments and add a single adenine nucleotide to the 3' ends.
- **Adapter Ligation:** Ligate sequencing adapters to the ends of the DNA fragments. These adapters contain sequences for amplification and sequencing.
- **Target Enrichment (for targeted panels):** Use hybridization-based capture with probes specific to the SLC25A13 gene (and other genes of interest) to enrich for the target regions.
- **Library Amplification:** Amplify the adapter-ligated and enriched DNA fragments by PCR to create a sufficient quantity for sequencing.
- **Library Quantification and Quality Control:** Quantify the final library and assess its quality using methods like qPCR and capillary electrophoresis.

2. Sequencing:

- **Cluster Generation:** Load the prepared library onto the sequencer's flow cell, where individual DNA fragments bind and are clonally amplified to form clusters.
- **Sequencing:** Perform sequencing-by-synthesis, where fluorescently labeled nucleotides are incorporated one by one, and the signal is captured after each incorporation to determine the sequence.

3. Bioinformatics Analysis:

- **Primary Analysis (Base Calling):** The sequencer's software converts the raw image data into nucleotide sequences and generates FASTQ files.
- **Secondary Analysis:**
 - **Quality Control:** Assess the quality of the raw sequencing reads using tools like FastQC.

- Adapter Trimming: Remove adapter sequences from the reads.
- Alignment: Align the sequencing reads to the human reference genome (e.g., hg19 or hg38) using an aligner like BWA or Bowtie2.
- Variant Calling: Identify differences between the aligned reads and the reference genome to call variants (SNVs, indels) using tools like GATK or SAMtools.
- CNV Calling (optional): Analyze read depth to detect copy number variations.
- Tertiary Analysis:
 - Variant Annotation: Annotate the identified variants with information such as gene name, predicted effect on the protein, population frequency, and clinical significance using databases like dbSNP, ClinVar, and gnomAD.
 - Variant Filtering and Prioritization: Filter the variants based on quality scores, population frequency, and predicted pathogenicity to identify candidate disease-causing mutations.
 - Interpretation and Reporting: Interpret the clinical significance of the identified variants and generate a final report.

Conclusion

The selection of a genetic screening method for SLC25A13 mutations should be guided by the specific research or clinical question, available resources, and the desired throughput and resolution. For large-scale population screening of known mutations, MMCA offers a rapid and cost-effective solution. HRM is a valuable tool for initial screening of unknown variants in a large number of samples. MLPA is essential for detecting copy number variations that are missed by other methods. Sanger sequencing remains the definitive method for confirming specific mutations, while NGS provides the most comprehensive analysis of the gene. By applying these detailed protocols, researchers and clinicians can effectively identify SLC25A13 mutations, leading to improved diagnosis and a better understanding of citrin deficiency.

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